

Technical Support Center: Recrystallization of 2-Amino-6-fluoropyrimidin-4-ol

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Compound of Interest

Compound Name: 2-Amino-4-hydroxy-6-fluoropyrimidine

CAS No.: 2253-05-6

Cat. No.: B11708874

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Compound: 2-Amino-6-fluoropyrimidin-4-ol (also known as 2-Amino-6-fluoro-4-hydroxypyrimidine or 2-Amino-6-fluoropyrimidin-4(3H)-one) CAS: 16220-45-0 (Verify specific isomer matches user inventory; often confused with 5-fluorocytosine) Formula: $C_4H_4FN_3O$
Molecular Weight: 129.09 g/mol

Core Directive & Solvent Selection

This guide addresses the purification of 2-amino-6-fluoropyrimidin-4-ol, a critical intermediate often used in the synthesis of antiviral agents (e.g., Favipiravir analogs). Unlike simple organics, this compound is amphoteric and capable of tautomerism (keto-enol), which drastically affects its solubility profile.

Solvent Compatibility Matrix

Solvent System	Suitability	Application	Mechanism
Water (pH adjusted)	Excellent	Bulk purification, salt removal	pH-dependent solubility (Amphoteric nature)
Water / Ethanol	Good	Polishing, removing organic byproducts	Thermal gradient (Soluble hot, insoluble cold)
DMF / Water	Moderate	High-purity recovery from crude tars	Antisolvent precipitation
Ethyl Acetate	Poor	Washing (removes non-polar impurities)	Low solubility of product

Expert Insight: The "pH Swing" Advantage

For this specific pyrimidine, thermal recrystallization alone often leads to poor recovery due to its high melting point and limited solubility in neutral organic solvents. The most robust method utilizes its amphoteric nature: dissolving in dilute acid or base and neutralizing to the Isoelectric Point (pI) (typically pH 6.0–7.0) to induce precipitation.[\[1\]](#)[\[2\]](#)

Troubleshooting & FAQs

Q1: The solid will not dissolve in boiling water. What is wrong?

Diagnosis: The compound has low solubility in neutral water, even at boiling temperatures, due to strong intermolecular hydrogen bonding (dimer formation). Solution:

- Do not add more water; this reduces yield.
- Adjust pH: Add dilute HCl (1M) dropwise until the solution becomes clear (protonation of the amino group).
- Filter: Remove insoluble mechanical impurities while the solution is acidic.

- Precipitate: Slowly add 1M NaOH or Sodium Acetate solution to return the pH to 6–7. The pure product will crystallize out.

Q2: My product is grey or brown after recrystallization. How do I fix this?

Diagnosis: Oxidation of the amino group or presence of polymerized byproducts. Solution:

- Dissolve the crude material in 1M NaOH (the phenol/enol form is soluble).
- Add Activated Charcoal (5-10 wt%).
- Stir at 50°C for 30 minutes.
- Filter through a Celite pad (hot) to remove charcoal.
- Acidify the filtrate with Acetic Acid to pH 6 to precipitate the off-white/white solid.

Q3: I have low yield (<50%). Where is my product?

Diagnosis: The product is likely remaining in the mother liquor due to "overshooting" the pH or using too much solvent. Solution:

- Check pH: Ensure the final pH is exactly at the pI (approx. 6.0–7.0).^{[2][3][4]} If the solution is too acidic (pH < 4) or too basic (pH > 9), the product remains soluble.
- Salting Out: If yield is still low, add NaCl to the mother liquor and cool to 0°C to force precipitation (Common Ion Effect).

Detailed Protocols

Method A: The "pH Swing" Precipitation (Recommended for >98% Purity)

Best for removing inorganic salts and colored impurities.

- Dissolution: Suspend 10 g of crude 2-amino-6-fluoropyrimidin-4-ol in 50 mL of water.

- Acidification: Slowly add 2M HCl with stirring until the solid completely dissolves (pH ~1-2).
- Filtration: Filter the solution to remove any insoluble particulate matter.
- Neutralization:
 - Place the filtrate in an ice bath (0–5°C).
 - Slowly add saturated Sodium Acetate or 2M NaOH dropwise.
 - Monitor pH continuously. Stop exactly at pH 6.0–6.5.
- Crystallization: Stir for 30 minutes at 0°C. A thick white precipitate should form.
- Isolation: Filter via vacuum filtration. Wash the cake with ice-cold water (2 x 10 mL) followed by cold ethanol (1 x 10 mL).
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

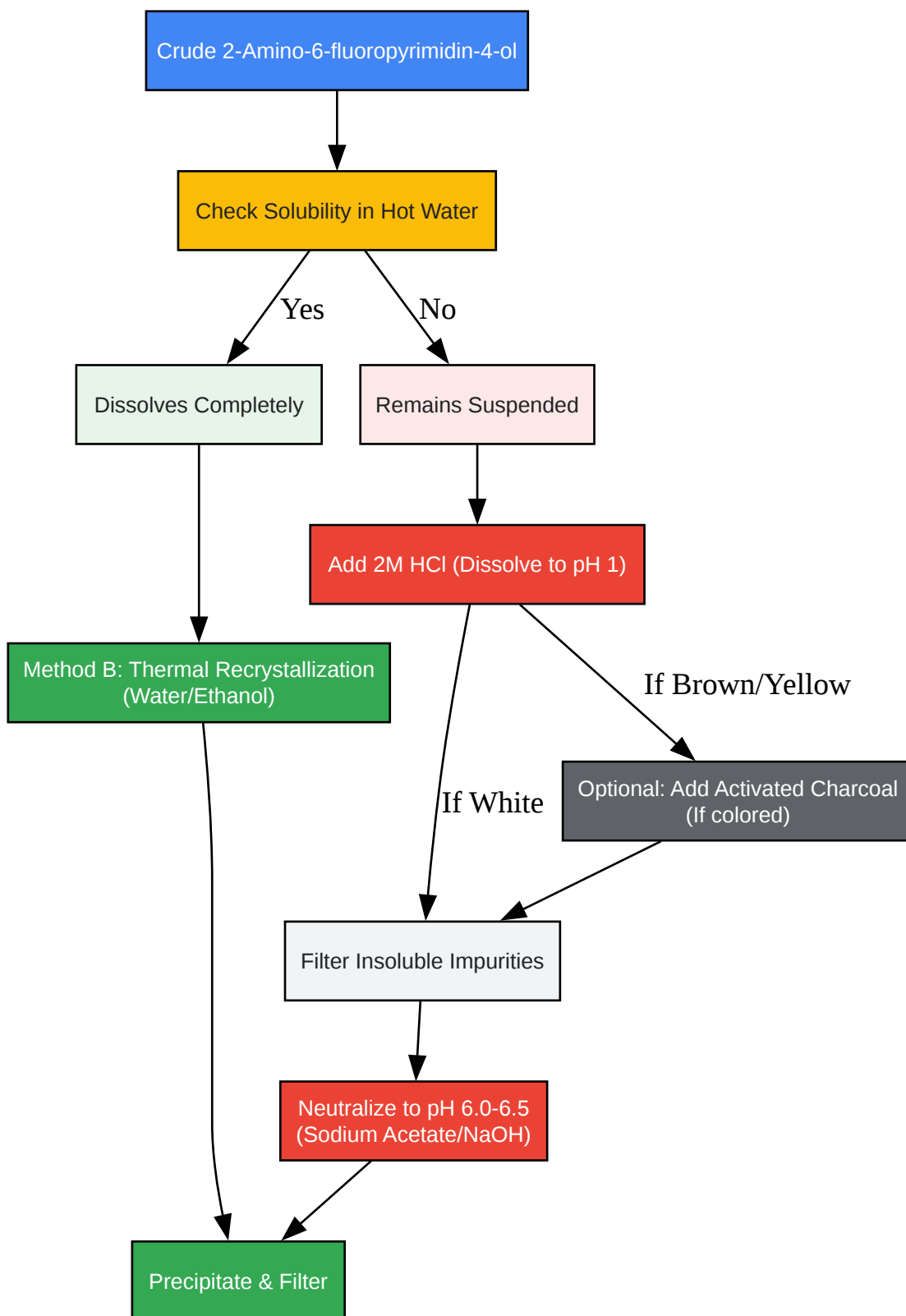
Method B: Thermal Recrystallization (Water/Ethanol)

Best for removing organic impurities (e.g., unreacted starting materials).

- Slurry: Suspend crude solid in Water:Ethanol (80:20) mixture (approx. 10 mL per gram).
- Reflux: Heat to reflux (approx. 85°C).
- Solvent Adjustment: If not dissolved, add water dropwise through the condenser until a clear solution is obtained.
- Cooling: Remove from heat and allow to cool slowly to room temperature (25°C) over 2 hours. Then cool to 4°C.
- Harvest: Filter the crystals and wash with cold ethanol.

Process Visualization

The following diagram illustrates the critical decision pathways for purifying this amphoteric heterocycle.



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Caption: Decision tree for selecting between thermal recrystallization and acid-base precipitation based on initial solubility and impurity profile.

References

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